

# An In-depth Technical Guide to the Safe Handling of 4-Oxocyclohexanecarbonitrile

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## Compound of Interest

Compound Name: 4-Oxocyclohexanecarbonitrile

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This guide provides comprehensive safety and handling information for **4-Oxocyclohexanecarbonitrile** (CAS No: 34916-10-4), a key intermediate in pharmaceutical synthesis. Adherence to these protocols is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Oxocyclohexanecarbonitrile** is presented below. This data is essential for the safe design of experiments and for anticipating its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[1][2]
Molecular Weight	123.15 g/mol	[1][2]
Appearance	Colorless Oil or Solid	[2][3]
Boiling Point	271 °C	[1][3]
Flash Point	118 °C	[1][3]
Density	1.05 g/cm <sup>3</sup>	[1][3]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[3]
Storage Temperature	2-8°C	[1][3]

## Hazard Identification and Classification

**4-Oxocyclohexanecarbonitrile** is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	GHS Classification	Statement
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Warning	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Warning	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Warning	H332: Harmful if inhaled
Specific Target Organ Toxicity	Warning	H335: May cause respiratory irritation

Source:[1][3]

## Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when handling **4-Oxocyclohexanecarbonitrile**.

### 3.1. Engineering Controls

- Ventilation: All handling of **4-Oxocyclohexanecarbonitrile** must be conducted in a properly functioning chemical fume hood.[\[1\]](#)
- Eye Wash and Safety Shower: A readily accessible eye wash station and safety shower must be available in the immediate work area.

### 3.2. Personal Protective Equipment (PPE)

A comprehensive list of required personal protective equipment is provided below.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., neoprene, nitrile rubber). <a href="#">[1]</a> <a href="#">[4]</a>
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. <a href="#">[1]</a>
Respiratory Protection	For operations with a risk of generating aerosols or dust, a NIOSH-approved respirator with an appropriate cartridge is required. <a href="#">[1]</a>

### 3.3. General Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [\[1\]](#)
- Do not eat, drink, or smoke in areas where **4-Oxocyclohexanecarbonitrile** is handled or stored.[\[5\]](#)[\[6\]](#)

- Remove contaminated clothing immediately and wash it before reuse.[\[1\]](#)

### 3.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Recommended storage temperature is between 2-8°C.[\[1\]](#)[\[3\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

## Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

### 4.1. First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[1]</a>

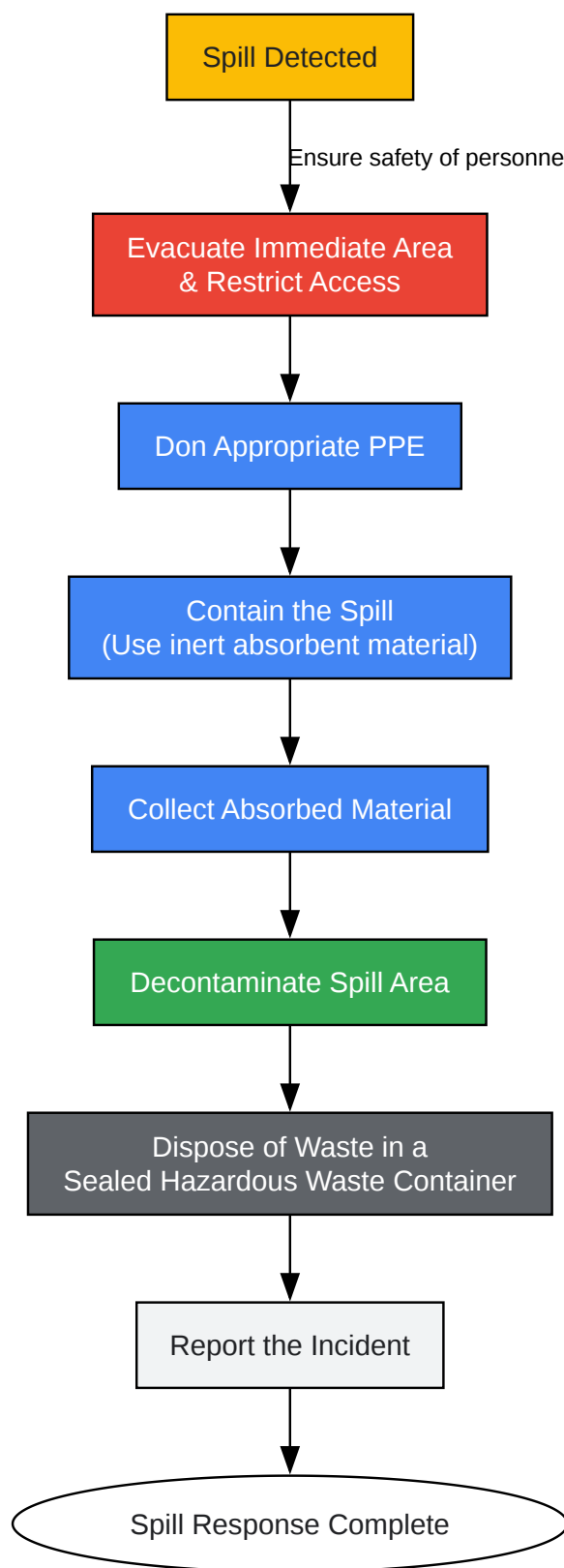
### 4.2. Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or foam.[\[1\]](#)

- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[7\]](#)

#### 4.3. Accidental Release Measures

In case of a spill, the following workflow should be initiated.



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**Figure 1:** Workflow for Handling a **4-Oxocyclohexanecarbonitrile** Spill.

## Disposal Considerations

Disposal of **4-Oxocyclohexanecarbonitrile** and its contaminated materials must be carried out in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.<sup>[1]</sup>

Disclaimer: This document is intended as a guide for trained professionals and does not replace a formal risk assessment. All users should consult the most current Safety Data Sheet (SDS) for **4-Oxocyclohexanecarbonitrile** before use.

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